

# A Technical Overview of N-Boc-Dolaproine: Molecular Properties

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## Compound of Interest

Compound Name: *N-Boc-dolaproine*

Cat. No.: B3322996

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This guide provides the fundamental molecular characteristics of **N-Boc-dolaproine**, a key amino acid component derived from the pentapeptide Dolastatin 10.<sup>[1][2]</sup> Dolastatin 10 is recognized for its anticancer properties, which include the inhibition of tubulin polymerization and mitosis.<sup>[2]</sup>

## Core Molecular Data

The essential molecular information for **N-Boc-dolaproine** is summarized in the table below. This data is critical for researchers in drug development and chemical synthesis for accurate measurements and reaction stoichiometry.

Property	Value
Chemical Formula	C <sub>14</sub> H <sub>25</sub> NO <sub>5</sub> <sup>[1][3][4]</sup>
Molecular Weight	287.35 g/mol <sup>[3][4]</sup>
CAS Number	120205-50-7 <sup>[1][3]</sup>

Note: The molecular weight may be listed with slight variations (e.g., 287.4 or 287.36) depending on the source and calculation method.<sup>[1][2]</sup>

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## References

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